Diethyl 2-ethyl-2-methylmalonate structural formula

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Compound of Interest

Compound Name:	*Diethyl 2-ethyl-2-methylmalonate*
CAS No.:	*2049-70-9*
Cat. No.:	*B1361366*

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An In-depth Technical Guide to **Diethyl 2-ethyl-2-methylmalonate**: Structure, Synthesis, and Applications

Introduction

Diethyl 2-ethyl-2-methylmalonate is a substituted diethyl malonate ester that serves as a crucial intermediate in organic synthesis. Its molecular structure, featuring a quaternary carbon center with ethyl and methyl substituents, makes it a valuable building block for the synthesis of complex organic molecules. This guide provides a comprehensive overview of its chemical and physical properties, detailed synthesis protocols, and its applications, particularly in the pharmaceutical and fine chemical industries. For researchers and drug development professionals, understanding the synthetic pathways and reactivity of this compound is essential for designing novel molecular architectures.

Primarily, **Diethyl 2-ethyl-2-methylmalonate** is utilized in the production of pharmaceuticals, agrochemicals, and other fine chemicals.[1] Its structure allows for its participation in a variety of chemical reactions, including alkylation and condensation, which are fundamental for constructing complex molecular frameworks.[1] In the pharmaceutical sector, it is often

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employed in the synthesis of active pharmaceutical ingredients (APIs) by enabling the introduction of specific functional groups.[1] Additionally, its ester functionalities are leveraged in the development of fragrances and flavors.[1]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Diethyl 2-ethyl-2-methylmalonate** is presented in the table below. These properties are essential for its handling, storage, and application in various chemical reactions.

Property	Value	Source
IUPAC Name	diethyl 2-ethyl-2-methylpropanedioate	PubChem[2]
Molecular Formula	$C_{10}H_{18}O_4$	PubChem[2]
Molecular Weight	202.25 g/mol	PubChem[2]
CAS Number	2049-70-9	PubChem[2]
Boiling Point	79°C at 5 mmHg	MySkinRecipes[1]
Appearance	Colorless liquid	N/A
SMILES	CCC(C)(C(=O)OCC)C(=O)OCC	PubChem[2]
InChI	InChI=1S/C10H18O4/c1-5-10(4,8(11)13-6-2)9(12)14-7-3/h5-7H2,1-4H3	PubChem[2]

Structural Formula and Visualization

The structural formula of **Diethyl 2-ethyl-2-methylmalonate** reveals a central α-carbon atom bonded to both an ethyl group and a methyl group, as well as two carboxyl groups esterified with ethanol. This quaternary substitution at the α-position is a key feature of this molecule.

Caption: 2D Structural Formula of **Diethyl 2-ethyl-2-methylmalonate**.

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Synthesis of **Diethyl 2-ethyl-2-methylmalonate**

The synthesis of **Diethyl 2-ethyl-2-methylmalonate** is a classic example of the malonic ester synthesis, which involves the alkylation of a malonic ester enolate.[3][4] This method allows for the sequential addition of alkyl groups to the α-carbon of the malonate.

Reaction Mechanism

The synthesis typically proceeds in two main steps:

- Enolate Formation: A base, such as sodium ethoxide, is used to deprotonate the α-carbon of a starting malonic ester (e.g., diethyl methylmalonate).[5][6] The resulting enolate is stabilized by the resonance delocalization of the negative charge onto the two adjacent carbonyl oxygen atoms.

- Alkylation: The enolate, a potent nucleophile, then reacts with an alkyl halide (e.g., bromoethane) in an S_n2 reaction to form a new carbon-carbon bond.[3][7]

This process can be repeated to add a second alkyl group if the starting material is diethyl malonate. For the synthesis of **Diethyl 2-ethyl-2-methylmalonate**, one would typically start with either diethyl methylmalonate and add an ethyl group, or start with diethyl ethylmalonate and add a methyl group.

Experimental Protocol: Synthesis from Diethyl 2-methylmalonate

The following protocol is based on a documented synthesis procedure.[8]

Materials:

- Diethyl 2-methylmalonate (40.0 g, 0.23 mole)

- Bromoethane (50.2 g, 0.46 mole)

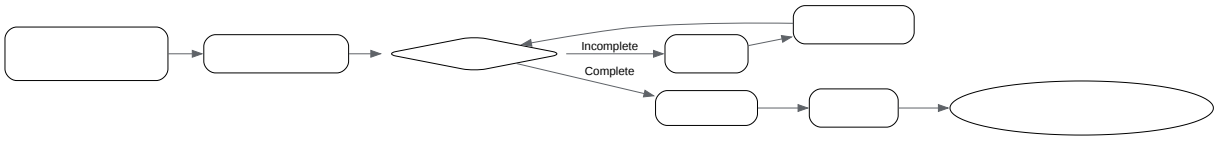
- Anhydrous potassium carbonate (79.5 g, 0.58 mole)

- Dry dimethylformamide (DMF) (200 ml)

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Procedure:

- To a stirred solution of diethyl 2-methylmalonate and bromoethane in dry DMF, add potassium carbonate.
- Stir the resulting mixture at ambient temperature for 16 hours.
- Monitor the reaction progress using vapor phase chromatography (VPC).
- If the reaction has not gone to completion, an additional amount of bromoethane may be added, and the mixture stirred for an extended period (e.g., three days at ambient temperature).[8]
- Upon completion, the reaction mixture is worked up to isolate the crude product.
- The crude product is then purified by distillation to yield **Diethyl 2-ethyl-2-methylmalonate**.



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Caption: Experimental workflow for the synthesis of **Diethyl 2-ethyl-2-methylmalonate**.

Spectroscopic Analysis

Confirmation of the structure of **Diethyl 2-ethyl-2-methylmalonate** is typically achieved through a combination of spectroscopic techniques, including NMR, IR, and mass spectrometry.

- ^{1}H NMR: The proton NMR spectrum would be expected to show characteristic signals for the two different ethyl groups and the methyl group. The ethyl group attached to the α-carbon

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would show a quartet for the methylene protons and a triplet for the methyl protons. The ethyl groups of the ester functionalities would also produce a quartet and a triplet, but with different chemical shifts. The methyl group on the α-carbon would appear as a singlet.

- ^{13}C NMR: The carbon NMR spectrum would show distinct signals for all ten carbon atoms in the molecule, including the quaternary α-carbon, the carbonyl carbons of the ester groups, and the carbons of the ethyl and methyl substituents.

- IR Spectroscopy: The infrared spectrum would be dominated by a strong absorption band corresponding to the C=O stretching of the ester groups, typically in the range of 1730-1750 cm^{-1}.

- Mass Spectrometry: The mass spectrum would show the molecular ion peak (M^+) at m/z = 202. Common fragmentation patterns for malonic esters involve the loss of ethoxy ($•OCH_2CH_3$) or carboethoxy ($•COOCH_2CH_3$) radicals.[9]

Applications in Research and Drug Development

Diethyl 2-ethyl-2-methylmalonate is a versatile intermediate with significant applications in several areas:

- Pharmaceutical Synthesis: It is a key building block for the synthesis of various active pharmaceutical ingredients (APIs).[1] Its structure allows for the creation of molecules with a specific stereocenter and functional group arrangement, which is often critical for biological activity.

- Fine Chemicals: It is used in the synthesis of a variety of fine chemicals, including those used in the agrochemical industry.[1]

- Fragrances and Flavors: The ester groups in **Diethyl 2-ethyl-2-methylmalonate** contribute to its use in the creation of unique aromatic compounds for the fragrance and flavor industry.[1]

Safety and Handling

While a specific safety data sheet (SDS) for **Diethyl 2-ethyl-2-methylmalonate** is not readily available in the search results, general precautions for handling similar substituted malonic

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esters should be followed. Based on the SDS for related compounds like diethyl methylmalonate and diethyl malonate, the following safety measures are recommended:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[10][11]
- Handling: Avoid contact with skin and eyes.[10][12] Do not breathe vapors or spray mist.[10][11] Use in a well-ventilated area or with a local exhaust system.[12] Keep away from heat, sparks, open flames, and other ignition sources.[10][11]
- Storage: Store in a dry, cool, and well-ventilated place in a tightly closed container.[1][10][12]
- Hazards: Similar malonates can cause skin and serious eye irritation, and may cause respiratory irritation.[13]

Conclusion

Diethyl 2-ethyl-2-methylmalonate is a valuable and versatile chemical intermediate with a well-defined structure and synthetic pathway. Its utility in introducing a quaternary carbon center with ethyl and methyl groups makes it an important building block in the synthesis of complex organic molecules. For researchers and professionals in drug development and fine chemical synthesis, a thorough understanding of its properties, synthesis, and handling is crucial for its effective and safe application in the laboratory and in industrial processes.

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